

An In-depth Technical Guide to 17-Hydroxyisolathyrol: A Macrocyclic Diterpenoid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B12432442

[Get Quote](#)

An Introduction to 17-Hydroxyisolathyrol

17-Hydroxyisolathyrol is a macrocyclic diterpenoid belonging to the lathyrene family of natural products. It is primarily isolated from the seeds of *Euphorbia lathyris*, a plant species known for producing a diverse array of bioactive compounds. The lathyrene skeleton is characterized by a unique 5/11/3-membered tricyclic ring system. While the broader class of lathyrene diterpenoids has been the subject of considerable scientific interest for their potential therapeutic applications, including anti-inflammatory and multidrug resistance reversal activities, specific research on **17-hydroxyisolathyrol** is limited.

This guide aims to provide a comprehensive overview of **17-hydroxyisolathyrol**, addressing its chemical properties and placing it within the context of the broader family of lathyrans from *Euphorbia lathyris*. Due to a scarcity of publicly available research focused specifically on **17-hydroxyisolathyrol**, this document will also draw upon data from closely related isolathyrol and lathyrol diterpenoids to infer potential biological activities and mechanisms of action.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **17-hydroxyisolathyrol** is presented in the table below. This information is crucial for researchers working on its isolation,

characterization, and formulation.

Property	Value
Chemical Formula	C ₂₀ H ₃₀ O ₅
Molecular Weight	350.45 g/mol
CAS Number	93551-00-9
Appearance	Solid
Initial Source	Seeds of <i>Euphorbia lathyris</i>

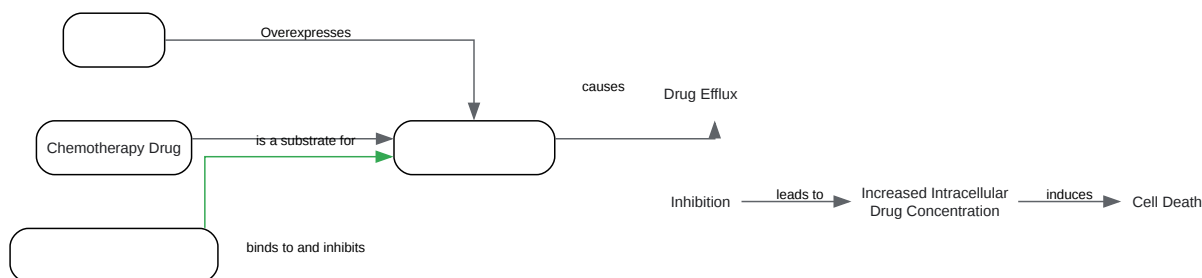
Biological Activity of Lathyrane Diterpenoids

The lathyrane diterpenoids isolated from *Euphorbia lathyris* have demonstrated a range of biological activities. While specific quantitative data for **17-hydroxyisolathyrol** is not readily available in the scientific literature, the activities of other members of this class provide a strong indication of its potential therapeutic value.

Multidrug Resistance (MDR) Reversal

A significant area of research for lathyranes is their ability to reverse multidrug resistance in cancer cells. MDR is a major obstacle in chemotherapy and is often mediated by the overexpression of ATP-binding cassette (ABC) transporters like P-glycoprotein (P-gp). Several lathyrane diterpenoids have been shown to inhibit P-gp, thereby restoring the efficacy of chemotherapeutic drugs. The general mechanism involves the binding of the diterpenoid to P-gp, which competitively inhibits the efflux of anticancer drugs.

Logical Relationship of P-gp Inhibition by Lathyrane Diterpenoids



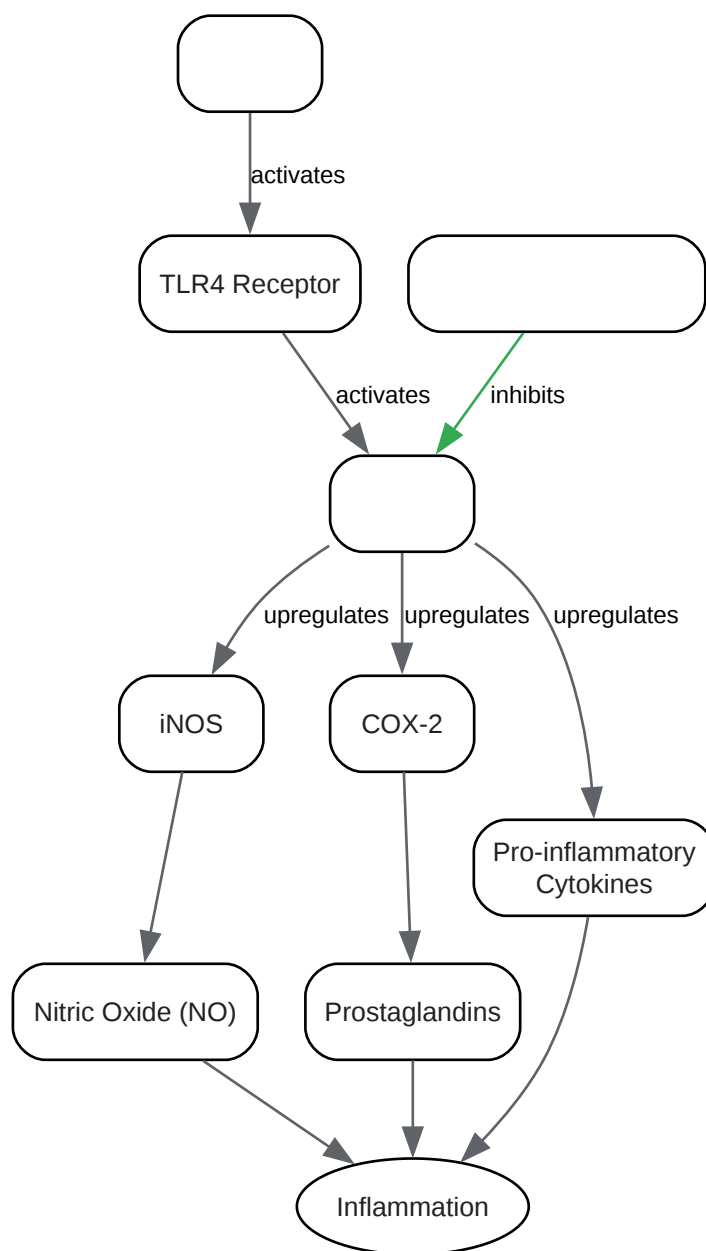
[Click to download full resolution via product page](#)

Caption: Logical workflow of P-gp inhibition by lathyrane diterpenoids.

Anti-inflammatory Activity

Inflammation is a key factor in many diseases, and natural products are a rich source of novel anti-inflammatory agents. Lathyrane diterpenoids have been investigated for their ability to modulate inflammatory pathways. A common experimental model involves the use of lipopolysaccharide (LPS)-stimulated macrophages, which produce pro-inflammatory mediators like nitric oxide (NO) and various cytokines. The inhibitory activity of lathyrane diterpenoids on NO production is a key indicator of their anti-inflammatory potential. This is often mediated through the downregulation of the NF- κ B signaling pathway.

Signaling Pathway of Anti-inflammatory Action



[Click to download full resolution via product page](#)

Caption: Simplified NF-κB signaling pathway in inflammation.

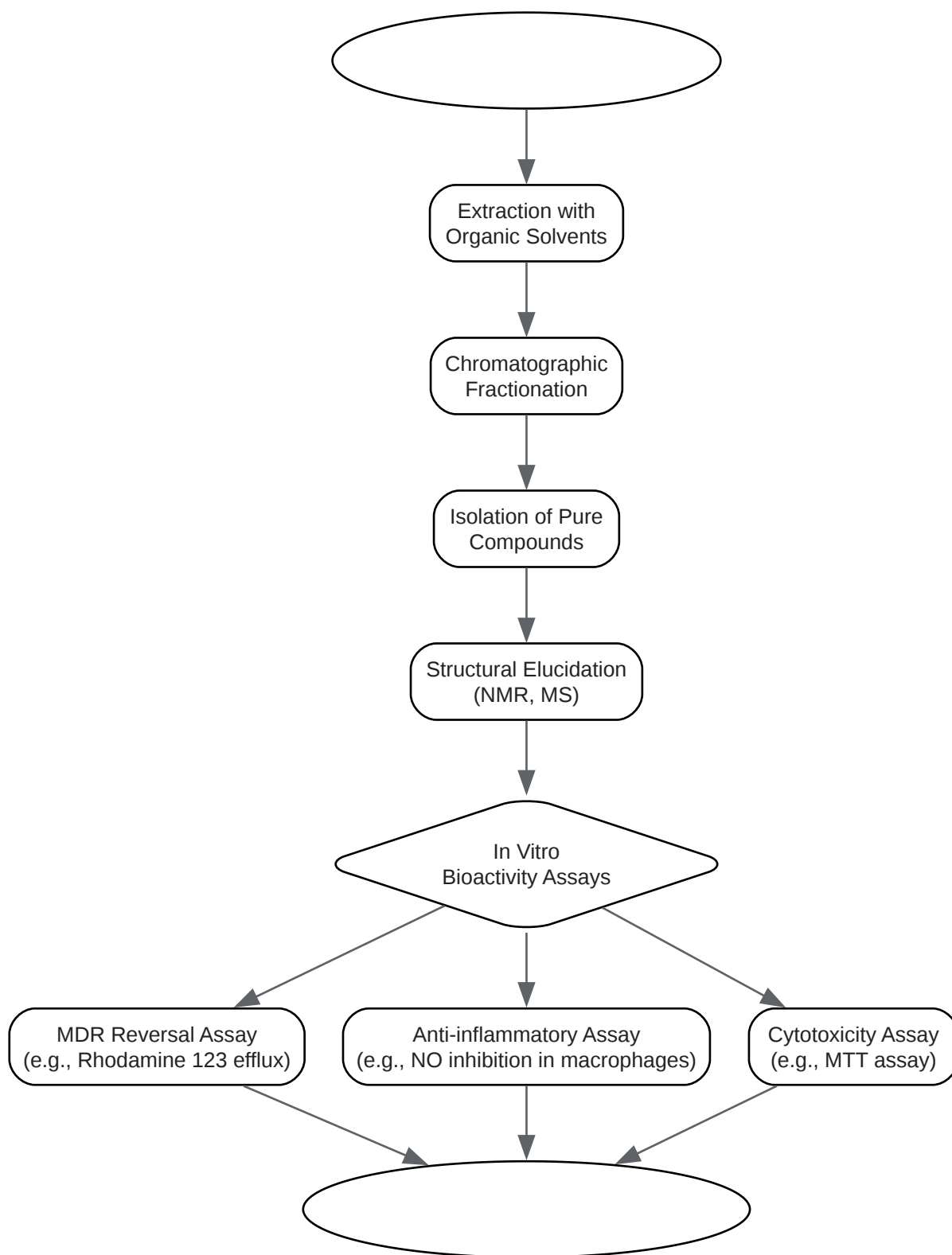
Experimental Protocols

While specific experimental protocols for **17-hydroxyisolathyrol** are not available, this section provides a generalized methodology for the evaluation of related lathyranes diterpenoids, which would be applicable to the study of **17-hydroxyisolathyrol**.

General Experimental Workflow for Bioactivity Screening

The process of identifying and characterizing the biological activity of a natural product like **17-hydroxyisolathyrol** typically follows a standardized workflow, from extraction to in vitro assays.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for natural product bioactivity screening.

Representative In Vitro Assay Protocol: Nitric Oxide (NO) Inhibition Assay

This protocol describes a common method to assess the anti-inflammatory activity of a compound by measuring its ability to inhibit NO production in LPS-stimulated murine macrophage cells (e.g., RAW 264.7).

- **Cell Culture:** RAW 264.7 cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- **Cell Seeding:** Cells are seeded in a 96-well plate at a density of 5 x 10⁴ cells/well and allowed to adhere overnight.
- **Compound Treatment:** The cells are pre-treated with various concentrations of the test compound (e.g., **17-hydroxyisolathyrol**) for 1 hour.
- **LPS Stimulation:** Following pre-treatment, cells are stimulated with LPS (1 µg/mL) for 24 hours to induce NO production.
- **NO Measurement:** The concentration of nitrite (a stable metabolite of NO) in the culture supernatant is measured using the Griess reagent.
- **Data Analysis:** The absorbance is measured at 540 nm, and the percentage of NO inhibition is calculated relative to the LPS-treated control group.
- **Cytotoxicity Assessment:** A parallel cytotoxicity assay (e.g., MTT assay) is performed to ensure that the observed NO inhibition is not due to cell death.

Conclusion and Future Directions

17-Hydroxyisolathyrol is a member of the promising class of lathyrane diterpenoids. While direct evidence of its biological activity is currently lacking in the public domain, the well-documented anti-inflammatory and MDR reversal properties of its structural analogs suggest that it warrants further investigation. Future research should focus on the isolation of sufficient quantities of **17-hydroxyisolathyrol** to enable comprehensive biological evaluation. Such studies would ideally include a battery of in vitro assays to screen for various activities, followed by more in-depth mechanistic studies to elucidate its mode of action and potential therapeutic

targets. The development of a detailed structure-activity relationship for the isolathyrol subclass of lathyranes would also be a valuable contribution to the field of natural product drug discovery.

- To cite this document: BenchChem. [An In-depth Technical Guide to 17-Hydroxyisolathyrol: A Macrocyclic Diterpenoid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12432442/docs#an-in-depth-technical-guide-to-17-hydroxyisolathyrol-a-macrocyclic-diterpenoid\]](https://www.benchchem.com/product/b12432442/docs#an-in-depth-technical-guide-to-17-hydroxyisolathyrol-a-macrocyclic-diterpenoid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

